

A Comparative Guide to Rapid Radiochemical Methods for Strontium-90 Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium-90

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For researchers, scientists, and professionals in drug development, the accurate and timely quantification of **Strontium-90** (^{90}Sr), a major fission product, is critical for environmental monitoring, food safety, and nuclear incident response. Traditional radiochemical methods for ^{90}Sr analysis are often time-consuming, involving multiple precipitation and separation steps. In recent years, rapid radiochemical methods have been developed to significantly reduce analysis time while maintaining high accuracy and precision. This guide provides an objective comparison of a prominent rapid radiochemical method with a conventional approach, supported by experimental data, detailed protocols, and workflow visualizations.

Performance Comparison

Rapid radiochemical methods offer significant advantages in terms of speed and sample throughput compared to traditional methods. The most widely adopted rapid methods are based on extraction chromatography, utilizing resins with a high selectivity for strontium. One of the leading materials in this field is Eichrom's Sr Resin. The following table summarizes key performance indicators for a rapid method using Eichrom Sr Resin compared to the conventional fuming nitric acid precipitation method.

Performance Metric	Rapid Method (Eichrom Sr Resin)	Conventional Method (Fuming Nitric Acid)
Analysis Time	1 - 4 days[1]	Approximately 7 days or more[1]
Chemical Recovery	Typically >80%, with averages around 85-97%[2][3]	Variable, can be lower and less consistent
Minimum Detectable Activity (MDA)	2.32 Bq/kg (for crops)[4]	Dependent on sample size and counting time
Sample Throughput	High; amenable to batch processing	Low
Waste Generation	Reduced volume of hazardous waste	Generates significant mixed hazardous waste

Another emerging rapid technique involves online solid-phase extraction coupled with inductively coupled plasma mass spectrometry (ICP-MS). A study comparing this method with the conventional nitrate precipitation-low background gas flow counter (LBC) method for fresh food samples demonstrated a drastic reduction in analysis time from 20 days to approximately 22 minutes, with comparable limits of detection and recovery rates of $93.7 \pm 7.1\%$. [5]

Experimental Protocols

Detailed methodologies are crucial for the successful implementation and validation of any analytical method. Below is a detailed protocol for the rapid determination of **Strontium-90** in water samples using Eichrom Sr Resin, a widely validated and accepted rapid method.

Rapid Method for ^{90}Sr in Water using Eichrom Sr Resin

This method is suitable for the separation and measurement of $^{89/90}\text{Sr}$ in water samples.

1. Sample Preconcentration (Calcium Phosphate Precipitation Option)[6][7]

- To a water sample (typically 100 mL to 1 L), add a known amount of stable strontium carrier for chemical yield determination.

- Add 2 mL of 1.25 M $\text{Ca}(\text{NO}_3)_2$ per liter of sample.
- If the sample volume is greater than 200 mL, heat the sample to 60-80°C.
- Add 5 mL of 3.2 M $(\text{NH}_4)_2\text{HPO}_4$ per liter of sample.
- Adjust the pH to 10 with ammonium hydroxide to form a calcium phosphate precipitate, which co-precipitates strontium.
- Allow the precipitate to settle, then decant the supernatant.
- Centrifuge the remaining slurry to collect the precipitate.
- Dissolve the precipitate in 8M nitric acid (HNO_3).

2. Strontium Separation using Eichrom Sr Resin[6][7]

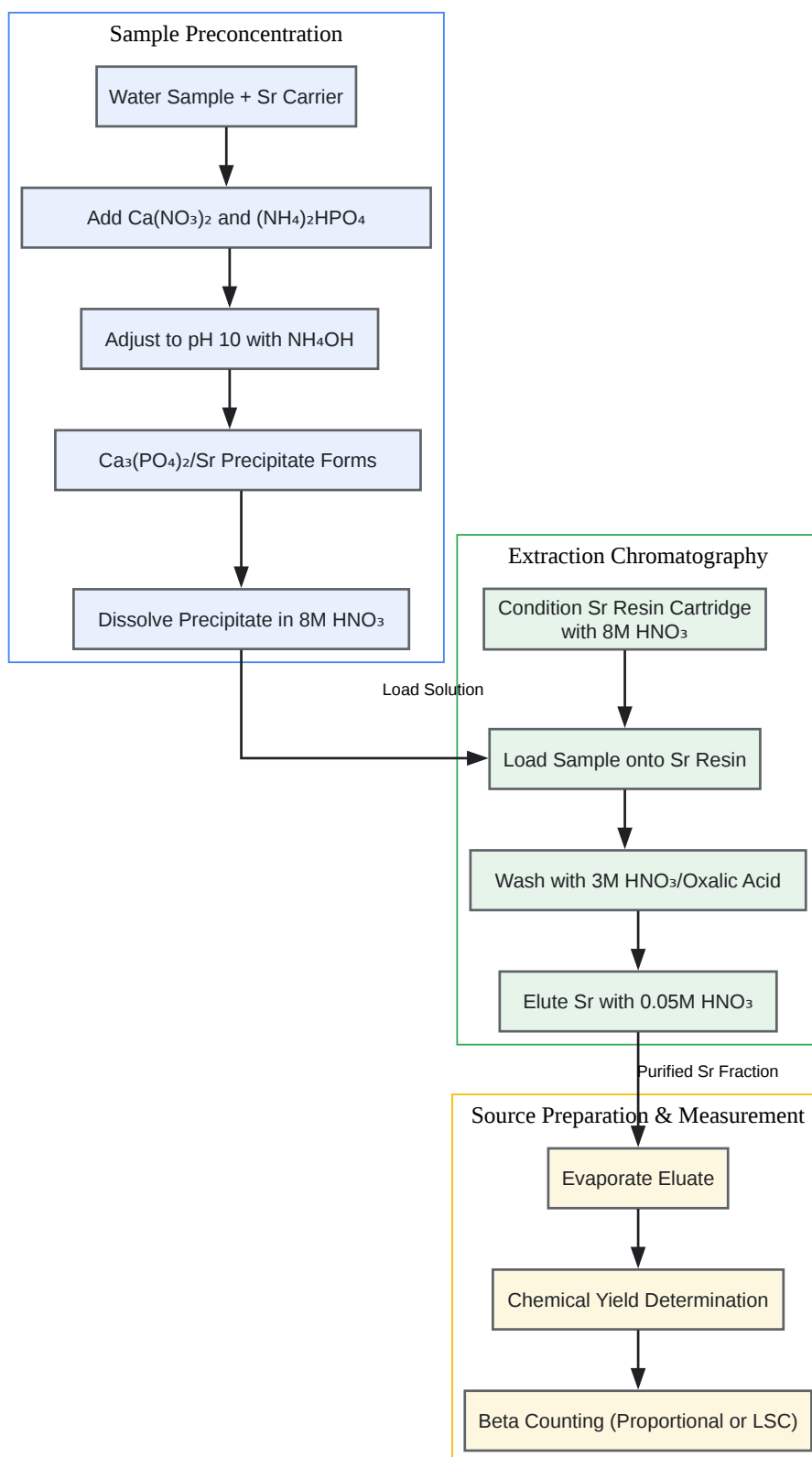
- Column Preparation:
 - Use a pre-packed Eichrom Sr Resin cartridge (2 mL).
 - Condition the cartridge by passing 5 mL of 8M HNO_3 through it.
- Sample Loading:
 - Load the dissolved precipitate solution (in 8M HNO_3) onto the conditioned Sr Resin cartridge at a flow rate of 1-2 mL/min. Strontium will be retained on the resin.
- Washing:
 - Rinse the sample beaker with 5 mL of 8M HNO_3 and pass this rinse through the cartridge.
 - Wash the cartridge with 5 mL of 3M HNO_3 - 0.05M oxalic acid to remove potential interferences such as Plutonium(IV), Neptunium(IV), and Zirconium(IV).[6]
- Strontium Elution:
 - Elute the purified strontium from the resin by passing 15 mL of 0.05M HNO_3 through the cartridge. Collect the eluate in a clean, labeled container.

3. Source Preparation and Measurement

- Evaporate the eluate to dryness in a tared planchet.
- The amount of strontium recovered is determined gravimetrically or by ICP-AES analysis of the stable strontium carrier.
- The radioactivity of the sample is measured using a low-background gas-flow proportional counter or a liquid scintillation counter.

Workflow and Signaling Pathway Visualizations

To provide a clear understanding of the experimental process, the following diagrams illustrate the workflow of the rapid radiochemical method for **Strontium-90** analysis.



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Caption: Workflow of a rapid radiochemical method for ^{90}Sr analysis.

This guide highlights the significant advantages of rapid radiochemical methods for the analysis of **Strontium-90**, particularly in terms of efficiency and sample throughput. The detailed protocol for the widely used Eichrom Sr Resin method provides a practical template for laboratories aiming to implement this technique. The provided workflow diagram offers a clear visual representation of the entire analytical process, from sample preparation to final measurement. For professionals in research and drug development, adopting these validated rapid methods can lead to faster decision-making and improved laboratory efficiency.

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- To cite this document: BenchChem. [A Comparative Guide to Rapid Radiochemical Methods for Strontium-90 Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230875#validation-of-rapid-radiochemical-methods-for-strontium-90]

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